

Application Notes and Protocols for Radiochemical Separation of Barium-140

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Compound of Interest

Compound Name: *Barium-140*

CAS No.: *14798-08-4*

Cat. No.: *B1234999*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the radiochemical separation of **Barium-140** (Ba-140) from various matrices, including fission product mixtures and for its use in **Barium-140/Lanthanum-140** (La-140) generators. The described methods are essential for obtaining high-purity Ba-140 for research, medical applications, and environmental monitoring.

Barium-140 is a significant fission product with a half-life of 12.75 days, decaying to the short-lived, high-energy gamma emitter Lanthanum-140 ($t_{1/2} = 40.22$ hours). This parent-daughter relationship is often exploited in the form of a radionuclide generator, where La-140 can be periodically "milked" from the longer-lived Ba-140 parent. The effective separation of Ba-140 from its daughter and other contaminating radionuclides is crucial for the purity and efficacy of the final product.

This document outlines three primary techniques for the separation of Ba-140: precipitation, ion exchange chromatography, and solvent extraction.

Data Presentation: Comparison of Separation Techniques

The following table summarizes the key quantitative parameters for the different Ba-140 separation techniques, allowing for a direct comparison of their effectiveness.

Technique	Principle	Typical Purity	Reported Yield	Key Advantages	Key Disadvantages
Precipitation (as BaSO ₄)	Selective precipitation of Barium as insoluble Barium Sulfate.	Good	>95%	Simple, rapid, and cost-effective.	Co-precipitation of other sulfates (e.g., Strontium) can occur, potentially reducing purity.
Ion Exchange Chromatography (Dowex 50W-X8)	Differential affinity of ions for a solid-phase cation exchange resin.	High to Very High	>98%	Excellent separation from daughter La-140 and other fission products; suitable for generator systems.	Can be more time-consuming and requires specialized resins and eluents.
Solvent Extraction (with TTA)	Partitioning of a Ba-chelate complex into an immiscible organic phase.	High	>90%	High selectivity and can handle large sample volumes.	Requires the use of organic solvents and chelating agents; may involve multiple extraction and stripping steps.

Experimental Protocols

Precipitation Method: Barium Sulfate (BaSO₄)

Precipitation

This protocol describes the separation of Ba-140 from a fission product solution by selective precipitation as Barium Sulfate.

Materials:

- Fission product solution containing Ba-140
- Barium carrier solution (e.g., 10 mg/mL Ba²⁺ as BaCl₂)
- Concentrated Sulfuric Acid (H₂SO₄)
- Nitric Acid (HNO₃), 6 M
- Hydrochloric Acid (HCl), 1 M
- Deionized water
- Ethanol
- Centrifuge and centrifuge tubes
- Hot plate
- Filtration apparatus (e.g., filter paper or membrane filter)

Protocol:

- **Sample Preparation:** To a known volume of the fission product solution in a centrifuge tube, add a precise amount of Barium carrier solution. Acidify the solution by adding 6 M HNO₃ to a final concentration of approximately 1 M.
- **Precipitation:** While stirring the solution, slowly add a slight excess of concentrated H₂SO₄ to precipitate Barium Sulfate (BaSO₄). Heat the mixture gently on a hot plate for about 10-15

minutes to encourage complete precipitation and crystal growth.

- **Centrifugation and Washing:** Centrifuge the tube to collect the BaSO₄ precipitate. Discard the supernatant, which contains the majority of the contaminants. Wash the precipitate twice with hot 1 M HCl to remove any adsorbed impurities, followed by a wash with deionized water and finally with ethanol to aid in drying.
- **Drying and Weighing:** Dry the precipitate in an oven at 110°C to a constant weight. The chemical yield can be determined by comparing the final weight of the precipitate to the theoretical weight based on the amount of carrier added.
- **Activity Measurement:** The radioactivity of the dried BaSO₄ precipitate, which now contains the separated Ba-140, can be measured using a suitable radiation detector (e.g., a gamma spectrometer).

Ion Exchange Chromatography: Separation using Dowex 50W-X8

This protocol details the separation of Ba-140 from its daughter product La-140 and other fission products using a cation exchange resin. This method is particularly suitable for the preparation of a Ba-140/La-140 generator.

Materials:

- Dowex 50W-X8 cation exchange resin (100-200 mesh, H⁺ form)
- Chromatography column
- Fission product solution containing Ba-140, buffered to pH ~4
- Eluent 1: 0.5 M Ammonium Acetate (NH₄CH₃COO), pH 5.5
- Eluent 2: 3 M Nitric Acid (HNO₃)
- Fraction collector
- Radiation detector

Protocol:

- **Column Preparation:** Prepare a slurry of the Dowex 50W-X8 resin in deionized water and pour it into the chromatography column to create a packed bed. Wash the column with several bed volumes of deionized water and then equilibrate it with the starting buffer (e.g., 0.1 M HCl).
- **Sample Loading:** Load the pre-buffered fission product solution onto the top of the resin bed. Allow the solution to percolate through the resin at a controlled flow rate. Ba^{2+} and other cations will be adsorbed onto the resin.
- **Elution of La-140 and other impurities:** Begin the elution with 0.5 M ammonium acetate solution (pH 5.5). La^{3+} has a lower affinity for the resin under these conditions and will be eluted from the column, along with some other trivalent fission products. Collect the eluate in fractions and monitor the radioactivity.
- **Elution of Ba-140:** After the La-140 has been completely eluted, switch the eluent to 3 M HNO_3 . The higher concentration of H^+ ions will displace the Ba^{2+} from the resin, allowing it to be collected as a purified fraction.
- **Analysis:** Analyze the collected fractions using gamma spectrometry to determine the purity and yield of the separated Ba-140.

Solvent Extraction: Separation using Thenoyltrifluoroacetone (TTA)

This protocol describes a method for the selective extraction of Ba-140 from an aqueous solution into an organic phase using the chelating agent Thenoyltrifluoroacetone (TTA).

Materials:

- Aqueous solution containing Ba-140
- TTA solution (e.g., 0.1 M in a suitable organic solvent like toluene or benzene)
- pH buffer solution (e.g., acetate buffer)

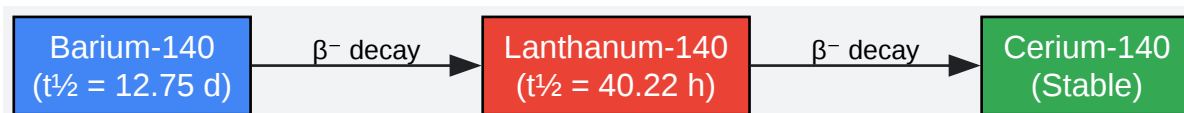
- Stripping solution: 0.1 M HCl
- Separatory funnels
- pH meter
- Mechanical shaker

Protocol:

- Aqueous Phase Preparation: Adjust the pH of the aqueous solution containing Ba-140 to the optimal range for Ba-TTA complex formation (typically pH 8-9) using a suitable buffer.
- Extraction: Transfer the buffered aqueous solution and an equal volume of the TTA-organic solvent solution to a separatory funnel. Shake the funnel vigorously for 15-20 minutes to allow for the formation and extraction of the Ba(TTA)₂ complex into the organic phase.
- Phase Separation: Allow the two phases to separate completely. The organic phase, now containing the Ba-140, is carefully collected.
- Stripping: To recover the Ba-140 from the organic phase, perform a back-extraction (stripping). Add an equal volume of the stripping solution (0.1 M HCl) to the organic phase in a clean separatory funnel. Shake for 10-15 minutes. The acidic conditions will break the Ba-TTA complex, and the Ba²⁺ ions will transfer back into the aqueous phase.
- Final Product: The aqueous phase from the stripping step contains the purified Ba-140. The purity and concentration can be determined by radiometric methods.

Visualizations

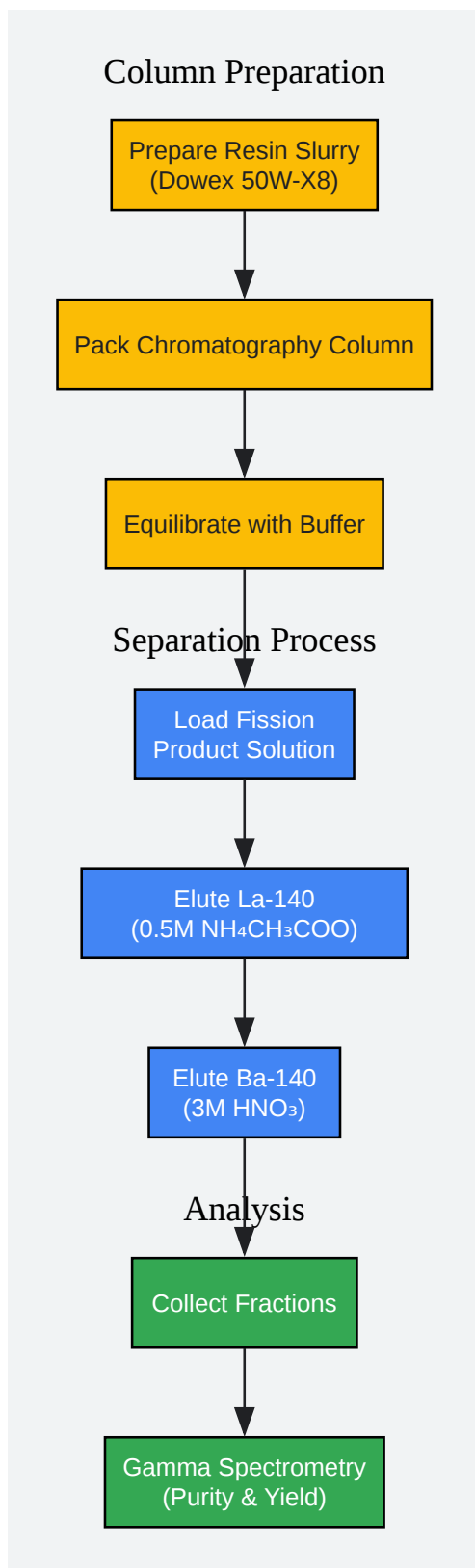
Ba-140 Decay and La-140 Ingrowth



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Caption: Decay pathway of **Barium-140** to stable Cerium-140.

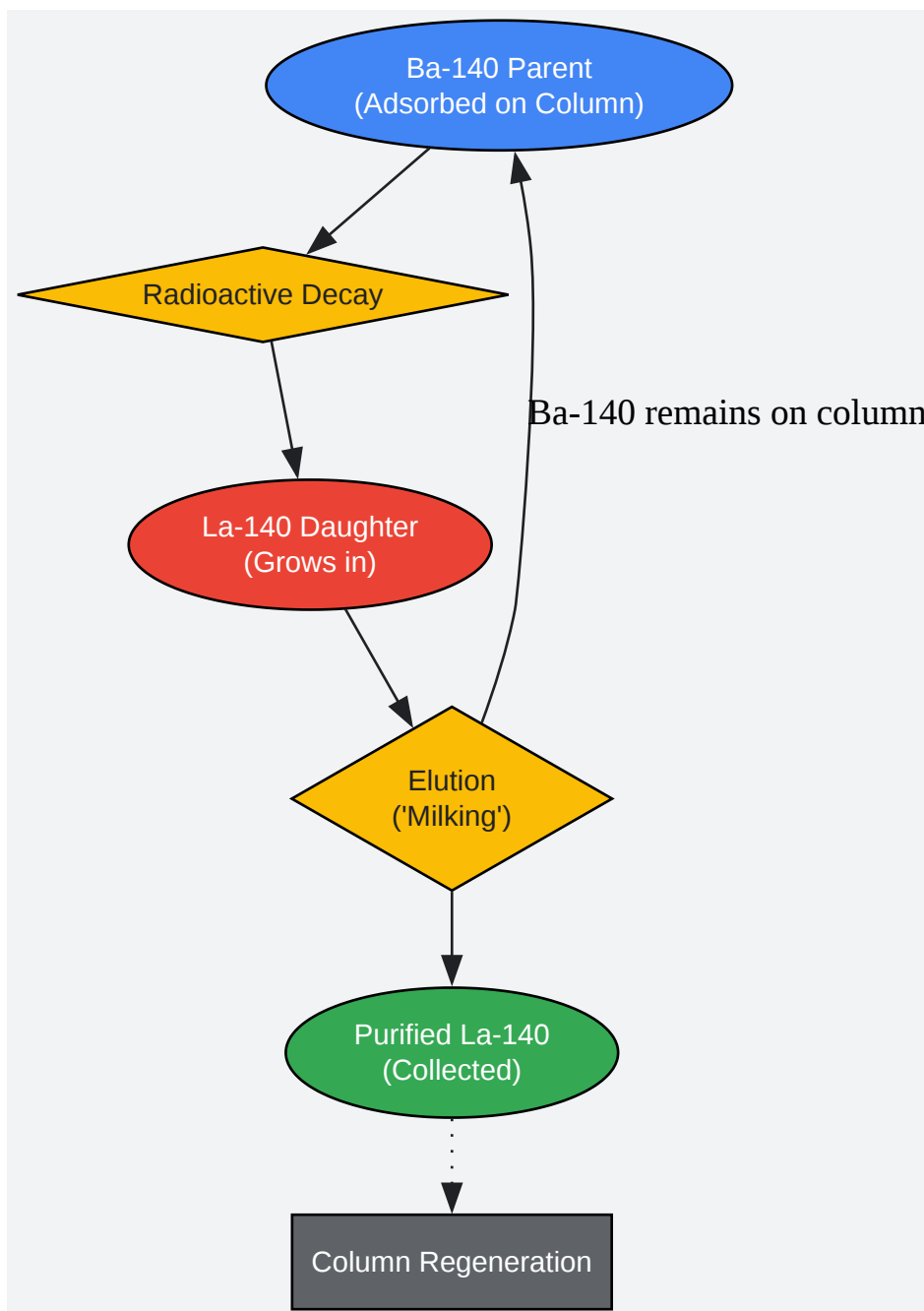
Experimental Workflow: Ion Exchange Chromatography for Ba-140 Separation



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Caption: Workflow for Ba-140 separation by ion exchange.

Logical Relationship: Ba-140/La-140 Generator System



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